

# Cyclopentylbenzene: A Technical Guide for Chemical and Pharmaceutical Professionals

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## Compound of Interest

Compound Name: Cyclopentylbenzene

Cat. No.: B1606350

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**Abstract:** This technical guide provides a comprehensive overview of **cyclopentylbenzene**, a mono-alkylated aromatic hydrocarbon. The document details its fundamental physicochemical properties, including its Chemical Abstracts Service (CAS) number and molecular weight. A detailed experimental protocol for its synthesis via Friedel-Crafts alkylation is presented, accompanied by a procedural workflow diagram. While specific biological activity for **cyclopentylbenzene** is not extensively documented in publicly available literature, this guide discusses its relevance as a structural motif and a non-polar solvent within the broader context of chemical synthesis and drug development. Safety and hazard information based on available classifications are also summarized. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries.

## Physicochemical and Structural Data

**Cyclopentylbenzene** is an organic compound consisting of a cyclopentyl group attached to a benzene ring. Its core properties are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	700-88-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	146.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.948 - 0.956 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	216 - 221.2 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	79.4 °C	<a href="#">[1]</a>
Refractive Index	1.528 - 1.533	<a href="#">[1]</a> <a href="#">[2]</a>
LogP (Octanol/Water)	4.27 (Log10)	<a href="#">[2]</a>
Vapor Pressure	0.161 mmHg at 25°C	<a href="#">[1]</a>

## Synthesis of Cyclopentylbenzene

The most common and direct method for synthesizing **cyclopentylbenzene** is through the Friedel-Crafts alkylation of benzene using a cyclopentyl halide and a Lewis acid catalyst.[\[5\]](#)[\[6\]](#)  
[\[7\]](#)

## Experimental Protocol: Friedel-Crafts Alkylation

This protocol describes a representative procedure for the synthesis of **cyclopentylbenzene** from benzene and chlorocyclopentane.

Materials:

- Benzene (anhydrous)
- Chlorocyclopentane
- Anhydrous Aluminum Chloride (AlCl<sub>3</sub>)
- Diethyl ether

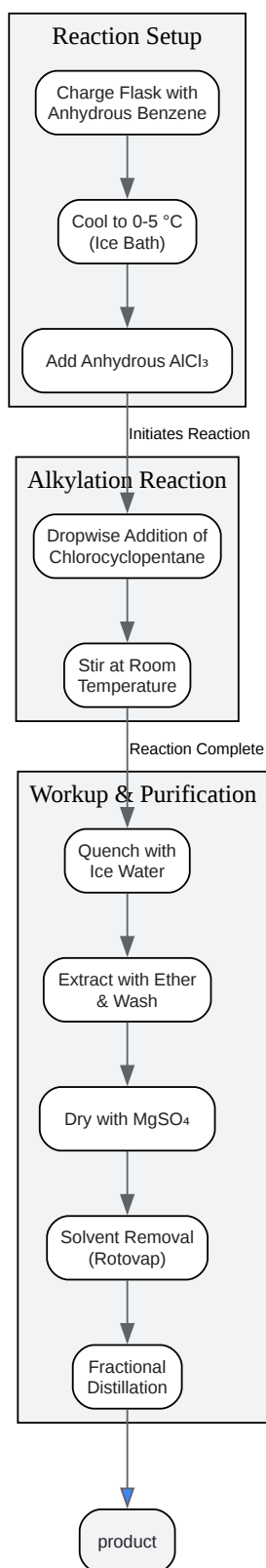
- Ice-cold water
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ )
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a fume hood, equip a dry 250 mL round-bottom flask with a magnetic stir bar, a dropping funnel, and a reflux condenser protected by a drying tube.
- **Initial Charging:** Add anhydrous benzene (e.g., 100 mL) to the flask. Cool the flask to 0-5 °C using an ice bath.
- **Catalyst Addition:** While stirring, carefully and portion-wise add anhydrous aluminum chloride (e.g., 1.1 equivalents relative to the alkyl halide) to the cooled benzene. The suspension should be stirred vigorously.
- **Substrate Addition:** Add chlorocyclopentane (e.g., 1.0 equivalent) to the dropping funnel. Add the chlorocyclopentane dropwise to the stirred benzene- $\text{AlCl}_3$  suspension over 30-60 minutes, maintaining the internal temperature below 10 °C. HCl gas will be evolved and should be appropriately vented or scrubbed.

- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 1-2 hours to ensure the reaction goes to completion.
- **Quenching:** Carefully quench the reaction by slowly pouring the mixture over a beaker of crushed ice and water. This step is highly exothermic and should be performed with caution in a fume hood.
- **Workup and Extraction:** Transfer the mixture to a separatory funnel. The layers will separate; collect the organic (upper) layer. Wash the organic layer sequentially with:
  - 1 M HCl (to remove any remaining aluminum salts)
  - Saturated sodium bicarbonate solution (to neutralize any remaining acid)
  - Saturated brine (to remove excess water)
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the benzene and any other volatile components using a rotary evaporator.
- **Purification:** The crude **cyclopentylbenzene** can be purified by fractional distillation under reduced pressure to yield the final product.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **cyclopentylbenzene** via Friedel-Crafts alkylation.

## Context in Pharmaceutical and Chemical Development

While specific, direct applications of **cyclopentylbenzene** as an active pharmaceutical ingredient are not prominent in literature, its structural features are relevant to medicinal chemistry and drug development.

### Role as a Structural Moiety

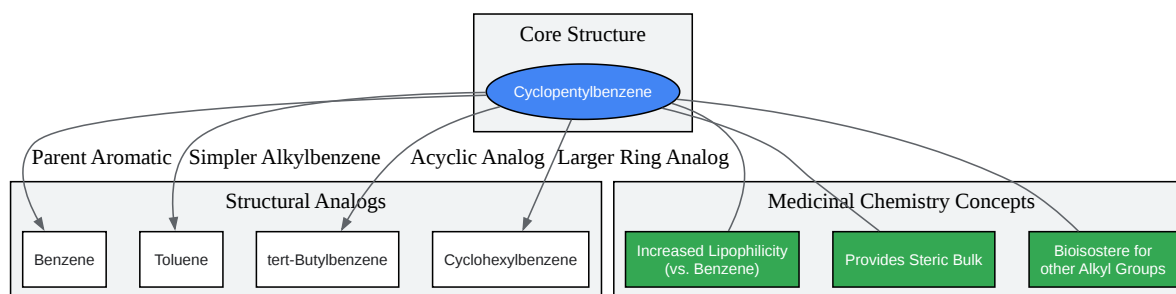
Alkylbenzenes, including **cyclopentylbenzene**, are common fragments in larger, more complex molecules. The cyclopentyl group provides a defined, non-planar, lipophilic scaffold that can be used to probe binding pockets in enzymes and receptors. It can be considered a bioisostere for other cyclic or branched alkyl groups, and its physicochemical properties can influence the solubility, metabolic stability, and membrane permeability of a parent molecule.

### Potential as a Non-Polar Solvent

With a high boiling point, low vapor pressure, and good solvating power for non-polar compounds, **cyclopentylbenzene** has properties consistent with a process solvent for chemical synthesis.<sup>[1]</sup> In pharmaceutical manufacturing, the choice of solvent is critical, and high-boiling aromatic hydrocarbons can be used in specific applications where their properties are advantageous.<sup>[8]</sup>

### Structural Relationships and Bioisosterism

The diagram below illustrates the relationship of the **cyclopentylbenzene** scaffold to other common structural motifs in medicinal chemistry, highlighting its position as a non-polar, cyclic alkylbenzene derivative.



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Caption: Logical relationships of **cyclopentylbenzene** in a medicinal chemistry context.

## Safety and Hazard Information

Based on aggregated GHS data, **cyclopentylbenzene** is classified with the following hazards. [3] Users should always consult a full Safety Data Sheet (SDS) before handling this chemical.

- H302: Harmful if swallowed (Acute toxicity, oral - Category 4).[3]
- H319: Causes serious eye irritation (Serious eye damage/eye irritation - Category 2).[3]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest.

While specific, comprehensive toxicological data such as an LD50 for **cyclopentylbenzene** is not readily available in the cited sources, its structural similarity to other aromatic hydrocarbons warrants careful handling. The toxicology of its parent compound, benzene, is well-documented and severe, though the addition of the alkyl chain significantly alters the molecule's properties. [9][10]

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